

Assessing the impact of Flonicamid on non-target organisms and beneficial insects

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Compound of Interest

Compound Name: *Flonicamid*

Cat. No.: *B1672840*

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Assessing the Impact of Flonicamid on Non-Target Organisms: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the insecticide **Flonicamid** with other alternatives, focusing on its impact on non-target organisms and beneficial insects. The information presented is curated from a range of experimental studies to assist in evaluating its environmental safety profile.

Executive Summary

Flonicamid, a pyridinecarboxamide insecticide, functions as a selective aphicide with a unique mode of action, primarily by inhibiting the feeding behavior of sucking insects. While demonstrating high efficacy against target pests, its impact on non-target organisms is a critical aspect of its overall environmental risk assessment. This guide synthesizes available data on the lethal and sublethal effects of **Flonicamid** on a variety of non-target species and compares its toxicity profile with that of other commonly used insecticides, including neonicotinoids, sulfoximines (sulfoxaflor), and butenolides (flupyradifurone).

Comparative Toxicity to Non-Target Organisms

The following tables summarize the acute and chronic toxicity of **Flonicamid** and its alternatives to a range of non-target organisms.

Table 1: Acute Toxicity to Beneficial Insects (LD50/LC50)

Insecticide	Species	Life Stage	Exposure Route	Toxicity Value	Unit	Reference(s)
Flonicamid	Apis mellifera (Honey Bee)	Adult	Oral	>100	μ g/bee	[1]
Apis mellifera (Honey Bee)	Adult	Contact	>100	μ g/bee	[1]	
Bombus terrestris (Bumblebee)	Adult	Oral	-	-	-	
Chrysoperla carnea (Lacewing)	Larva	Residual Contact	Not Toxic	-	[2]	
Adalia bipunctata (Ladybug)	Larva & Adult	Residual Contact & Ingestion	No Lethal Effects	-	[2]	
Sulfoxaflor	Apis mellifera (Honey Bee)	Adult	Oral	0.05 - 0.146	μ g/bee	
Bombus impatiens (Bumblebee)	Adult	Oral	0.0194	μ g/bee		
Osmia bicornis (Mason Bee)	Adult	Oral	More sensitive than A. mellifera	-		

Chrysoperla carnea (Lacewing)	Adult	Residual Contact	Slightly Toxic	-	
Flupyradifurone	Apis mellifera (Honey Bee)	Nurse Bee	Oral	3.368	μ g/bee
Apis mellifera (Honey Bee)	Larva	Oral	17.72	μ g/larva	
Bombus impatiens (Bumblebee)	Adult	Oral	>1.7	μ g/bee	
Imidacloprid	Apis mellifera (Honey Bee)	Adult	Oral	0.024-0.05	μ g/bee
Eisenia fetida (Earthworm)	Adult	Contact (48h)	1.50	mg/L	
Thiamethoxam	Apis mellifera (Honey Bee)	Adult	Oral	0.021-0.024	μ g/bee
Bombus impatiens (Bumblebee)	Adult	Oral	0.0012	μ g/bee	
Acetamiprid	Apis mellifera	Adult	Oral	8.09-14.5	μ g/bee

(Honey
Bee)

Table 2: Sublethal Effects on Beneficial Insects

Insecticide	Species	Effect	Observation	Reference(s)
Flonicamid	Aphis gossypii (Cotton Aphid)	Reduced Longevity & Fecundity	Significant decrease in lifespan and reproductive output.	
Bemisia tabaci (Whitefly)	Reduced Longevity & Fecundity	Decreased adult lifespan and egg production.		
Sulfoxaflor	Apis mellifera (Honey Bee)	Impaired Homing Ability	Reduced ability of foragers to return to the hive.	
Bombus terrestris (Bumblebee)	Reduced Colony Development	Decreased worker production and reproductive output.		
Flupyradifurone	Binodoxys communis (Parasitoid Wasp)	Reduced Survival & Reproduction	Decreased adult longevity, parasitism rate, and emergence rate.	
Aphis gossypii (Cotton Aphid)	Delayed Development & Reduced Fecundity	Prolonged pre- adult development and decreased reproductive rate in the F1 generation.		

Table 3: Toxicity to Soil Organisms

Insecticide	Species	Test Duration	Endpoint	Toxicity Value	Unit	Reference(s)
Flonicamid	Folsomia candida (Springtail)	28 days	Reproduction (EC50)	5.20	mg/kg soil	
	Folsomia candida (Springtail)	28 days	Survival (LC50)	>5.20	mg/kg soil	
	Eisenia fetida (Earthworm)	14 days	Acute (LC50)	>1000	mg/kg dry soil	
Clothianidin	Folsomia candida (Springtail)	28 days	Reproduction (EC50)	0.19	mg/kg soil	
Thiamethoxam	Folsomia candida (Springtail)	28 days	Reproduction (EC50)	0.38	mg/kg soil	
Flupyradifurone	Folsomia candida (Springtail)	28 days	Reproduction (EC50)	0.73	mg/kg soil	
Imidacloprid	Eisenia fetida (Earthworm)	14 days	Acute (LC50)	2.12	mg/kg DW	

Table 4: Toxicity to Aquatic Invertebrates

Insecticide	Species	Test Duration	Endpoint	Toxicity Value	Unit	Reference(s)
Flonicamid	Daphnia magna	48 hours	Acute (EC50)	>100	mg/L	
Daphnia magna	21 days	Reproduction (NOEC)	>0.0131	mg/L		
Imidacloprid	Daphnia magna	48 hours	Acute (EC50)	85	mg/L	
Chironomus riparius	28 days	Emergence (NOEC)	0.001	mg/L		
Sulfoxaflor	Daphnia magna	48 hours	Acute (EC50)	137	mg/L	
Flupyradifurone	Daphnia magna	48 hours	Acute (EC50)	>100	mg/L	

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are summaries of standard protocols used in the cited ecotoxicological studies.

Acute Toxicity Test for Earthworms (OECD 207)

This test evaluates the acute toxicity of a substance to earthworms.

- Test Organism: *Eisenia fetida* (adults, with clitellum, 2-12 months old, 300-600 mg).
- Test System: Artificial soil composed of quartz sand, sphagnum peat, kaolin clay, and calcium carbonate.
- Procedure:
 - A range-finding test is conducted to determine the appropriate concentration range.

- For the definitive test, at least five concentrations of the test substance are prepared in a geometric series. The substance is mixed into the artificial soil.
- Ten adult earthworms are introduced into each test vessel containing 750g of the treated soil. Four replicates are used for each concentration and the control.
- The test vessels are maintained at $20 \pm 2^{\circ}\text{C}$ in continuous light for 14 days.
- Mortality and sublethal effects (e.g., changes in body weight, behavioral abnormalities) are assessed at 7 and 14 days.
- Endpoint: The primary endpoint is the LC50 (lethal concentration for 50% of the population) at 14 days. NOEC (No Observed Effect Concentration) and ECx (Effect Concentration for x% of the population) for sublethal effects can also be determined.

Daphnia sp. Acute Immobilisation Test (OECD 202)

This test assesses the acute immobilizing effect of a substance on Daphnia.

- Test Organism: Daphnia magna (less than 24 hours old).
- Test System: A static or semi-static system with a defined test medium (e.g., Elendt M7 medium).
- Procedure:
 - At least five concentrations of the test substance are prepared in a geometric series.
 - Young daphnids are exposed to the test concentrations for 48 hours. Typically, four replicates with five daphnids each are used per concentration and control.
 - The test is conducted at $20 \pm 2^{\circ}\text{C}$ with a 16h light/8h dark photoperiod. The daphnids are not fed during the test.
 - Immobilisation (inability to swim within 15 seconds after gentle agitation) is observed at 24 and 48 hours.

- **Endpoint:** The primary endpoint is the EC50 (effective concentration for 50% immobilization) at 48 hours. The NOEC and LOEC (Lowest Observed Effect Concentration) can also be determined.

Daphnia magna Reproduction Test (OECD 211)

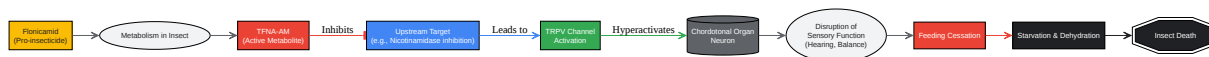
This chronic test evaluates the impact of a substance on the reproductive output of *Daphnia magna*.

- **Test Organism:** *Daphnia magna* (females, less than 24 hours old).
- **Test System:** A semi-static or flow-through system with a defined test medium.
- **Procedure:**
 - At least five concentrations of the test substance are tested.
 - Ten animals per concentration are individually exposed for 21 days.
 - The test medium is renewed regularly (e.g., three times a week) in a semi-static design.
 - The number of live offspring produced per parent animal is counted daily. Parental mortality is also recorded.
- **Endpoint:** The primary endpoint is the reproductive output (total number of live young per parent). The ECx for reproduction and the NOEC/LOEC are determined.

Signaling Pathways and Experimental Workflows

Mode of Action of Flonicamid

Flonicamid acts as a chordotonal organ modulator. It is a pro-insecticide that is metabolized into its active form, 4-trifluoromethylnicotinamide (TFNA-AM). TFNA-AM potently stimulates chordotonal organs, which are sensory organs in insects responsible for hearing, balance, and proprioception. This disruption of sensory input leads to a rapid cessation of feeding, ultimately causing the insect to die from starvation. The precise molecular target is still under investigation, with evidence suggesting it acts upstream of Transient Receptor Potential Vanilloid (TRPV) channels, leading to their activation, though it does not directly bind to them.

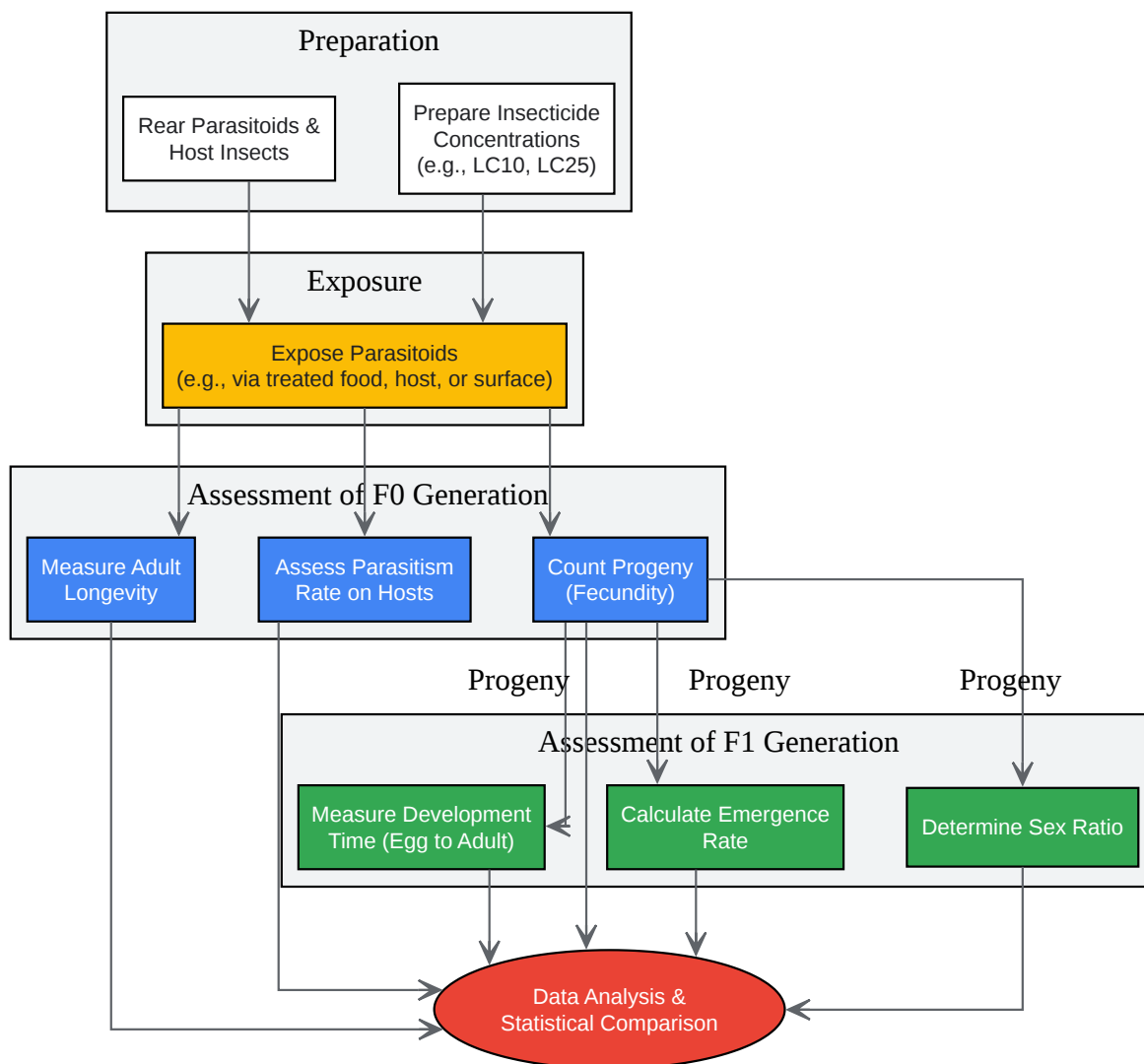


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Proposed mode of action pathway for **Flonicamid**.

Experimental Workflow for Assessing Sublethal Effects on Parasitoids

The following diagram illustrates a typical workflow for evaluating the sublethal effects of an insecticide on a beneficial parasitoid wasp.



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Workflow for sublethal toxicity testing on parasitoids.

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References

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